

Chemical and physical properties of alpha-Cadinol

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An In-depth Technical Guide to the Chemical and Physical Properties of alpha-Cadinol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-Cadinol is a naturally occurring sesquiterpenoid alcohol found in the essential oils of a variety of plants. As a member of the cadinane sesquiterpenoid class, it is characterized by a bicyclic carbon framework. This technical guide provides a comprehensive overview of the chemical and physical properties of **alpha-Cadinol**, details on experimental protocols for its isolation and analysis, and insights into its biological activities. The information presented herein is intended to support research and development efforts in fields such as phytochemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

The chemical and physical properties of **alpha-Cadinol** are summarized in the tables below. This data has been compiled from various reputable chemical databases and scientific literature, providing a solid foundation for experimental design and computational modeling.

Identification and Chemical Structure



Property	Value	
IUPAC Name	(1R,4S,4aR,8aR)-1,6-dimethyl-4-propan-2-yl-3,4,4a,7,8,8a-hexahydro-2H-naphthalen-1-ol	
Synonyms	(-)- α -Cadinol, 10 α -hydroxy-4-cadinene, Cadin-4-en-10-ol	
CAS Number	481-34-5	
Molecular Formula	C15H26O	
Molecular Weight	222.37 g/mol	
InChI Key	LHYHMMRYTDARSZ-BYNSBNAKSA-N	
SMILES	CC1=C[C@H]2INVALID-LINK (C)O">C@@HC(C)C	

Physical Properties

Property	Value	Citation(s)
Physical Description	Solid, white crystalline appearance.	[1]
Melting Point	73 to 76 °C (163 to 167 °F; 346 to 349 K)	[1]
Boiling Point	302.00 to 304.00 °C @ 760.00 mm Hg	[1]
Density	0.9 ± 0.1 g/cm ³	
Flash Point	263.00 °F TCC (128.33 °C)	_
logP (o/w)	4.899 (estimated)	
Water Solubility	9.13 mg/L @ 25 °C (estimated)	
Solubility	Soluble in alcohol, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.	



Experimental Protocols

The following sections detail representative methodologies for the isolation, purification, and analysis of **alpha-Cadinol** from natural sources. These protocols are based on established techniques for the study of sesquiterpenoids from essential oils.

Extraction of Essential Oil from Plant Material

A common method for the extraction of essential oils containing **alpha-Cadinol** is hydrodistillation.

- Plant Material Preparation: The plant material (e.g., leaves, stems, or roots) is air-dried in the shade to reduce moisture content and then coarsely ground to increase the surface area for extraction.
- Hydro-distillation: 200g of the dried, powdered plant material is placed in a Clevenger-type apparatus.[2] The material is then subjected to hydro-distillation for a period of 3 hours.[2] The volatile compounds, including alpha-Cadinol, are carried over with the steam, condensed, and collected.
- Oil-Water Separation: The collected distillate, a mixture of essential oil and water, is separated. The essential oil layer is collected and dried over anhydrous sodium sulfate to remove any residual water.[2]

Isolation of alpha-Cadinol by Column Chromatography

Fractionation of the crude essential oil is necessary to isolate individual components like **alpha-Cadinol**. Column chromatography is a widely used technique for this purpose.

- Stationary Phase: Silica gel 60 is typically used as the stationary phase in the column.
- Mobile Phase: A gradient elution system is employed, starting with a non-polar solvent like nhexane and gradually increasing the polarity by adding a more polar solvent such as ethyl acetate.
- Fraction Collection: The essential oil is loaded onto the top of the silica gel column. The
 mobile phase is then passed through the column, and fractions are collected sequentially.



- Monitoring: The separation is monitored by Thin Layer Chromatography (TLC) of the collected fractions. Fractions showing similar TLC profiles are pooled together.
- Isolation: The fractions containing **alpha-Cadinol**, as identified by comparison with a standard or by further analytical techniques, are combined and the solvent is evaporated to yield the isolated compound.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the identification and quantification of volatile compounds like **alpha-Cadinol** in essential oils.[3]

- Instrumentation: A GC-MS system equipped with a suitable capillary column (e.g., Rtx-1MS) is used.[4]
- Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.[4]
- Injection: A small volume (e.g., 1 μL) of the essential oil or isolated fraction, often diluted in a suitable solvent, is injected into the GC.[3]
- Temperature Program: The oven temperature is programmed to ramp from an initial low temperature (e.g., 70 °C) to a final high temperature (e.g., 270 °C) at a specific rate (e.g., 2 °C/min).[3]
- Mass Spectrometry: The separated compounds are ionized (typically by electron impact) and the resulting mass fragments are detected.
- Identification: The identification of **alpha-Cadinol** is achieved by comparing its mass spectrum and retention index with those of a reference standard or with data from spectral libraries such as NIST and Wiley.[3]

Structure Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

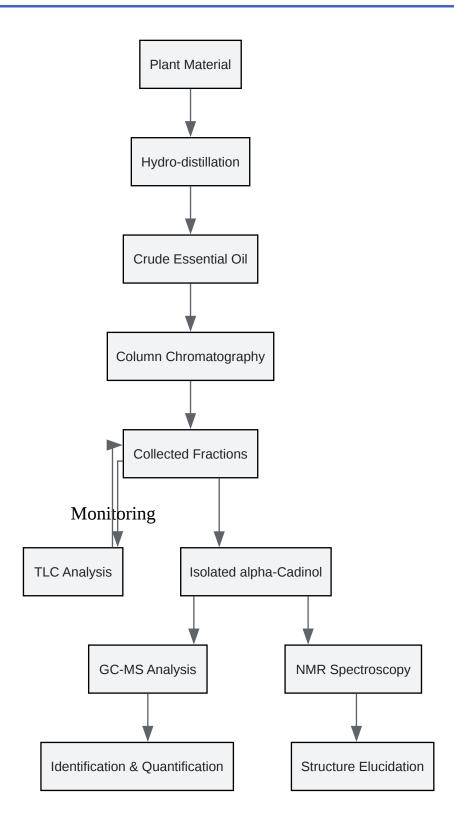
NMR spectroscopy is a powerful tool for the definitive structure elucidation of isolated natural products.



- Sample Preparation: A small amount of the purified alpha-Cadinol is dissolved in a deuterated solvent (e.g., CDCl₃).
- 1D NMR: ¹H NMR and ¹³C NMR spectra are acquired to determine the number and types of protons and carbons in the molecule.
- 2D NMR: A suite of 2D NMR experiments, including COSY (Correlation Spectroscopy),
 HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple
 Bond Correlation), are performed to establish the connectivity of atoms within the molecule.
- Structure Determination: The collective data from these NMR experiments allows for the unambiguous assignment of the chemical structure of alpha-Cadinol.

Mandatory Visualizations Experimental Workflow for Isolation and Analysis





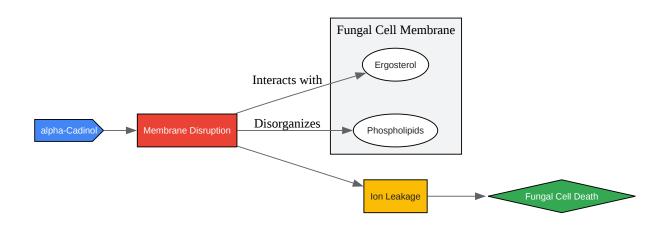
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Caption: Workflow for the isolation and analysis of alpha-Cadinol.



Proposed Antifungal Mechanism of Action

While the specific molecular targets of **alpha-Cadinol** are still under investigation, a general mechanism for the antifungal activity of sesquiterpenoids involves the disruption of the fungal cell membrane.



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Caption: Proposed mechanism of antifungal action for sesquiterpenoids.

Biological Activities

Alpha-Cadinol has been reported to exhibit a range of biological activities, making it a compound of interest for further pharmacological investigation.

- Antifungal Activity: Alpha-Cadinol has demonstrated activity against various fungal species.
 [5] Its mechanism of action is thought to involve the disruption of the fungal cell membrane's integrity, potentially by interacting with ergosterol, a key component of fungal cell membranes.
 [6]
- Hepatoprotective Activity: Some studies suggest that alpha-Cadinol may possess properties that protect the liver from damage.



- Anticancer Potential: Preliminary studies have shown that extracts containing alpha-Cadinol
 can reduce the viability of certain cancer cell lines, such as MCF-7 (breast cancer) and HCT116 (colon cancer).[4] However, the specific signaling pathways involved in its anticancer
 effects have not yet been fully elucidated.
- Potential for Tuberculosis Treatment: It has been proposed as a possible therapeutic agent against drug-resistant tuberculosis, although further research is required to validate this potential.

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